

Preventing runaway reactions with tert-Butylperoxy 2-ethylhexyl carbonate

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Compound of Interest

Compound Name: *tert-Butylperoxy 2-ethylhexyl carbonate*

Cat. No.: *B1583732*

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Technical Support Center: tert-Butylperoxy 2-ethylhexyl carbonate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **tert-Butylperoxy 2-ethylhexyl carbonate** (TBEC), with a focus on preventing runaway reactions.

Troubleshooting Guide

Issue: Potential for Runaway Reaction

A runaway reaction is a thermally accelerating, exothermic reaction that can lead to a dangerous increase in temperature and pressure. With organic peroxides like **tert-Butylperoxy 2-ethylhexyl carbonate**, this can result in fire or explosion.^{[1][2]} The primary triggers for a runaway reaction are excessive heat, contamination, or improper storage.

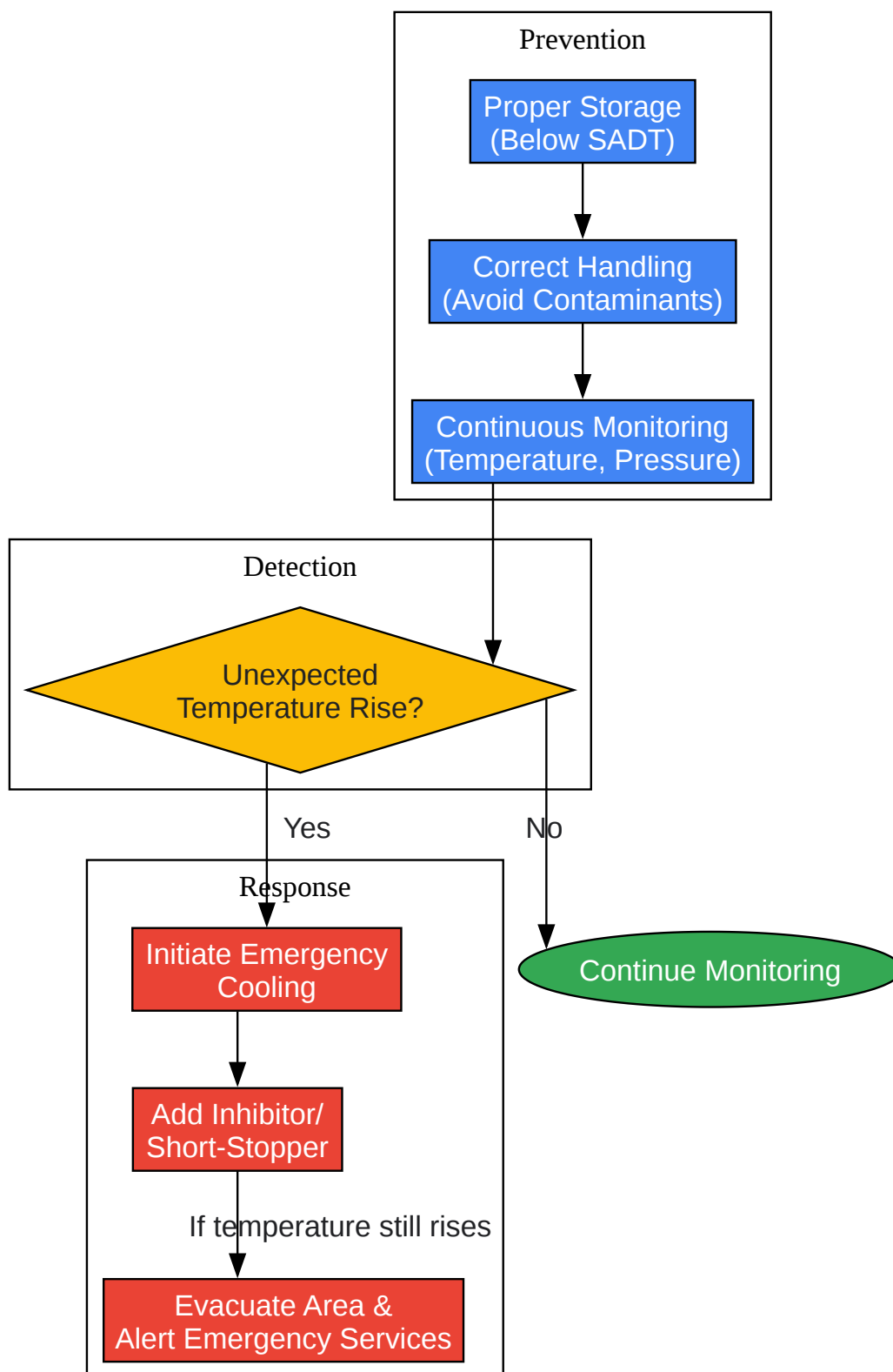
Immediate Actions to Mitigate a Potential Runaway Reaction:

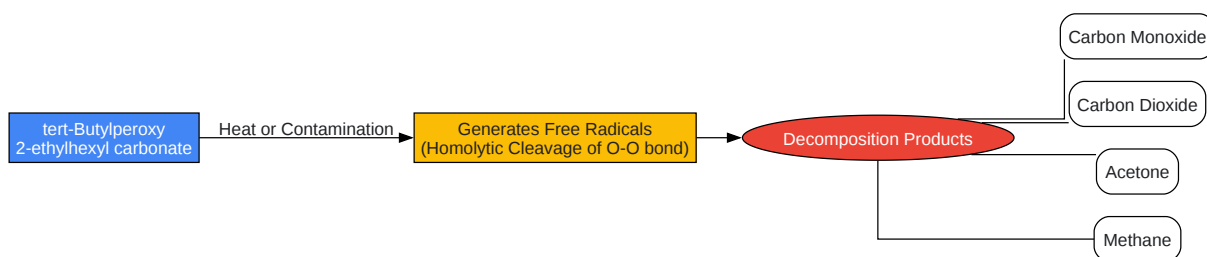
- **Temperature Alarm:** If the temperature of the reaction mixture or storage container exceeds the predetermined safe upper limit, an alarm should sound.
- **Emergency Cooling:** Immediately initiate emergency cooling procedures. This may involve activating a cooling jacket, adding a pre-chilled solvent (if compatible and safe to do so), or

immersing the reaction vessel in an ice bath.

- Inhibitor/Short-Stopper Addition: If the reaction is a polymerization, the addition of an inhibitor or short-stopper can rapidly quench the reaction. Ensure compatibility and have this readily available.
- Ventilation: Ensure the area is well-ventilated to prevent the buildup of flammable or toxic decomposition products.^[1]
- Evacuation: If the temperature continues to rise uncontrollably, evacuate all personnel from the immediate area and follow emergency protocols.
- Contact Emergency Services: Alert emergency services and provide them with the Safety Data Sheet (SDS) for **tert-Butylperoxy 2-ethylhexyl carbonate**.

Workflow for Preventing and Responding to a Runaway Reaction:





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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. nbino.com [nbino.com]
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